

An In-depth Technical Guide to 1,3-Dimethoxycyclohexane

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Compound of Interest

Compound Name: 1,3-Dimethoxycyclohexane

Cat. No.: B1217644

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This technical guide provides a comprehensive overview of the chemical properties of **1,3-Dimethoxycyclohexane**, including its molecular formula and weight. It is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry. This document presents key data in a structured format, outlines a general experimental approach for its synthesis, and includes a logical diagram for the determination of its molecular weight.

Core Compound Data

1,3-Dimethoxycyclohexane is a cyclic ether with the chemical formula C₈H₁₆O₂.^{[1][2][3]} It exists as two geometric isomers: **cis-1,3-Dimethoxycyclohexane** and **trans-1,3-Dimethoxycyclohexane**. The quantitative data for this compound are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₈ H ₁₆ O ₂	[1] [2] [3]
Molecular Weight	144.21 g/mol	[1] [2] [3]
CAS Number	30363-81-6	[1]

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **1,3-Dimethoxycyclohexane** is not readily available in the cited literature, a general synthetic route can be proposed based on established organic chemistry principles for the formation of ethers. A common method for preparing dialkoxyalkanes is through the Williamson ether synthesis or by alkylation of corresponding diols.

General Synthesis via Alkylation of 1,3-Cyclohexanediol:

The synthesis of **1,3-Dimethoxycyclohexane** can be achieved through the methylation of 1,3-cyclohexanediol. This procedure involves the deprotonation of the hydroxyl groups to form alkoxides, which then act as nucleophiles to attack a methylating agent.

Materials:

- 1,3-Cyclohexanediol (cis/trans mixture or a pure isomer)
- A strong base (e.g., sodium hydride)
- A methylating agent (e.g., methyl iodide or dimethyl sulfate)
- Anhydrous aprotic solvent (e.g., tetrahydrofuran or diethyl ether)
- Quenching solution (e.g., saturated aqueous ammonium chloride)
- Organic solvent for extraction (e.g., diethyl ether or ethyl acetate)
- Drying agent (e.g., anhydrous magnesium sulfate)

Procedure:

- Reaction Setup: A solution of 1,3-cyclohexanediol in an anhydrous aprotic solvent is prepared in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- Deprotonation: The strong base (e.g., sodium hydride) is added portion-wise to the solution at a controlled temperature (typically 0 °C) to deprotonate the hydroxyl groups, forming the corresponding dialkoxide.

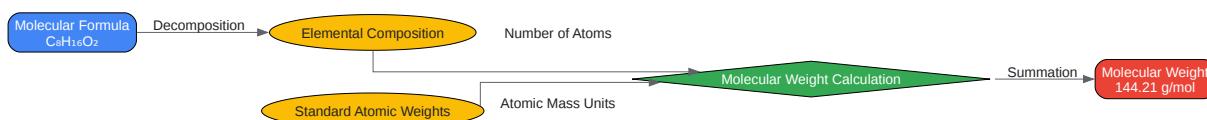
- **Methylation:** The methylating agent (e.g., methyl iodide) is then added to the reaction mixture. The reaction is allowed to proceed, often with stirring at room temperature or gentle heating, until the reaction is complete (monitored by techniques like Thin Layer Chromatography).
- **Workup:** The reaction is carefully quenched by the slow addition of a suitable quenching solution. The resulting mixture is then transferred to a separatory funnel for extraction.
- **Extraction and Purification:** The aqueous and organic layers are separated, and the aqueous layer is further extracted with an organic solvent. The combined organic extracts are washed, dried over a drying agent, filtered, and the solvent is removed under reduced pressure to yield the crude product.
- **Purification:** The crude **1,3-Dimethoxycyclohexane** can be purified by distillation or column chromatography to obtain the final product.

Analytical Characterization:

The identity and purity of the synthesized **1,3-Dimethoxycyclohexane** can be confirmed using various analytical techniques. Gas Chromatography-Mass Spectrometry (GC-MS) is a suitable method for the analysis of this compound, providing information on its retention time and mass spectrum, which can be compared to reference data.

Logical Workflow

The following diagram illustrates the logical relationship between the elemental composition of **1,3-Dimethoxycyclohexane** and the calculation of its molecular weight.



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Caption: Logical flow for calculating the molecular weight from the molecular formula.

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